

# A Comprehensive Technical Guide to Cuprous Sulfite and Its Congeners

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## Compound of Interest

Compound Name: Cuprous sulfite

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This technical guide provides an in-depth overview of **cuprous sulfite** (copper(I) sulfite), its various synonyms, and the closely related mixed-valence compound, Chevreul's salt. It is designed to be a comprehensive resource, detailing chemical and physical properties, experimental protocols for synthesis, and known chemical reactions.

## Nomenclature and Identification

**Cuprous sulfite** is an inorganic compound with the chemical formula  $\text{Cu}_2\text{SO}_3$ .<sup>[1]</sup> Due to the +1 oxidation state of the copper ion, it is also referred to by several other names. The compound's identification is crucial for accurate research and reporting.

Table 1: Synonyms and Identifiers for **Cuprous Sulfite**

Identifier Type	Value	Source
Systematic Name	Copper(I) sulfite	[2]
IUPAC Name	bis(copper(1+));sulfite	[3]
Common Synonyms	Dicopper sulfite, Dicopper sulphite, Sulfurous acid dicopper(1+) salt	[2][3]
CAS Numbers	13982-53-1, 35788-00-2	[3]
Molecular Formula	$\text{Cu}_2\text{SO}_3$	[3]
Molecular Weight	207.16 g/mol	[3]

## Physicochemical Properties

**Cuprous sulfite** is typically a white, crystalline powder.[4] Its solubility and other physical constants are important for its application in various experimental settings.

Table 2: Physical and Chemical Properties of **Cuprous Sulfite** and Related Compounds

Property	Cuprous Sulfite (Cu <sub>2</sub> SO <sub>3</sub> )	Chevreul's Salt (Cu <sub>3</sub> (SO <sub>3</sub> ) <sub>2</sub> ·2H <sub>2</sub> O)	Source(s)
Appearance	White, crystalline powder	Brick-red crystalline powder	<a href="#">[4]</a> <a href="#">[5]</a>
Molar Mass	207.16 g/mol	386.78 g/mol	<a href="#">[3]</a> <a href="#">[5]</a>
Density	3.83 g/cm <sup>3</sup> (monohydrate at 15°C)	3.57 g/cm <sup>3</sup>	<a href="#">[1]</a> <a href="#">[5]</a>
Solubility in Water	Insoluble/Slightly soluble	Insoluble	<a href="#">[4]</a> <a href="#">[5]</a>
Solubility in other solvents	Soluble in ammonium hydroxide, hydrochloric acid (with decomposition); Insoluble in ethanol, ether	Soluble in aqueous ammonia; Reacts with acids	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Melting Point	Decomposes	Decomposes >200 °C	<a href="#">[6]</a>

## Quantitative Solubility Data for Copper(I) Sulfite Hydrate (Cu<sub>2</sub>SO<sub>3</sub>·9/2H<sub>2</sub>O)

The solubility of a hydrated form of **cuprous sulfite** has been reported.

Table 3: Solubility of **Cuprous Sulfite** Hydrate in Water at Various Temperatures

Temperature (°C)	Solubility (mg Cu/dm <sup>3</sup> ) **	Molar Concentration (mol/dm <sup>3</sup> ) **
20	2.2	$1.73 \times 10^{-5}$
30	3.2	$2.52 \times 10^{-5}$
40	9.0	$7.08 \times 10^{-5}$
50	12.4	$9.76 \times 10^{-5}$
70	18.5	$1.46 \times 10^{-4}$
90	25.9	$2.04 \times 10^{-4}$

Data from Margulis, E.V. & Rodin, I.V. (1982), as cited in evaluation.[6]

## Synthesis and Experimental Protocols

While detailed protocols for the direct synthesis of pure **cuprous sulfite** are not readily available in recent literature, the synthesis of the closely related and more stable Chevreul's salt (copper(I,II) sulfite dihydrate,  $\text{Cu}_2(\text{SO}_3) \cdot \text{CuSO}_3 \cdot 2\text{H}_2\text{O}$ ) is well-documented.[7] This mixed-valence compound contains both copper(I) and copper(II) sulfite moieties.

## Experimental Protocol for the Synthesis of Chevreul's Salt

This protocol is adapted from procedures described in the literature.[3][7]

Objective: To synthesize Chevreul's salt via the reduction of copper(II) sulfate with a sulfite-containing reagent.

Materials:

- Copper(II) sulfate ( $\text{CuSO}_4$ )
- Sodium metabisulfite ( $\text{Na}_2\text{S}_2\text{O}_5$ ) or sodium hydrogen sulfite ( $\text{NaHSO}_3$ )
- Deionized water

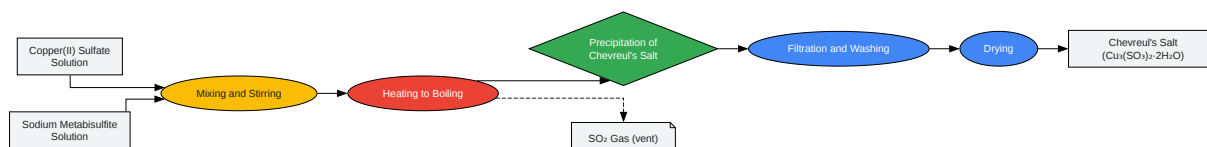
- Beakers
- Heating plate/stirrer
- Filtration apparatus (e.g., Büchner funnel)

Procedure:

- Preparation of Reactant Solutions:
  - Prepare an aqueous solution of copper(II) sulfate.
  - Prepare a separate aqueous solution of sodium metabisulfite or sodium hydrogen sulfite.
- Reaction:
  - Add the sodium metabisulfite solution to the copper(II) sulfate solution with stirring. A grass-green intermediate may form.[\[3\]](#)
  - Heat the resulting solution to boiling for several minutes. The solution will darken.[\[3\]](#)
- Precipitation and Isolation:
  - As the boiling subsides, a deep red precipitate of Chevreul's salt will form and settle.[\[3\]](#)
  - Allow the solution to cool.
  - Isolate the precipitate by filtration.
  - Wash the precipitate with deionized water and a suitable solvent like acetone to aid in drying.
  - Dry the product in air at room temperature.[\[6\]](#)

Safety Precautions: This procedure should be conducted in a well-ventilated fume hood as sulfur dioxide gas is released during the boiling process.[\[3\]](#)

## Logical Workflow for Chevreul's Salt Synthesis



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Caption: Experimental workflow for the synthesis of Chevreul's salt.

## Chemical Reactions

### Reactions of Cuprous Sulfite

- Decomposition: Upon heating, **cuprous sulfite** decomposes to yield copper(I) oxide and sulfur dioxide.[1]  $\text{Cu}_2\text{SO}_3(\text{s}) \rightarrow \text{Cu}_2\text{O}(\text{s}) + \text{SO}_2(\text{g})$
- Reaction with Water: **Cuprous sulfite** reacts with water to produce copper(I) hydroxide and sulfurous acid.[1]  $\text{Cu}_2\text{SO}_3(\text{s}) + 2\text{H}_2\text{O}(\text{l}) \rightleftharpoons 2\text{CuOH}(\text{aq}) + \text{H}_2\text{SO}_3(\text{aq})$
- Electrolytic Dissociation: In solution, it dissociates into copper(I) ions and sulfite ions.[1]  $\text{Cu}_2\text{SO}_3(\text{aq}) \rightleftharpoons 2\text{Cu}^+(\text{aq}) + \text{SO}_3^{2-}(\text{aq})$

### Reactions of Chevreul's Salt

The mixed-valence nature of Chevreul's salt allows it to exhibit reactions characteristic of both Cu(I) and Cu(II).

- Reaction with Hydrochloric Acid: The presence of copper(I) is demonstrated by its reaction with dilute hydrochloric acid to precipitate white copper(I) chloride.[3]
- Reaction with Ammonia: The presence of copper(II) is confirmed by its dissolution in aqueous ammonia to form the deep blue tetraamminecopper(II) complex,  $[\text{Cu}(\text{NH}_3)_4]^{2+}$ . [2][3]

## Analytical Workflow to Differentiate Copper Oxidation States in Chevreul's Saltdot

```
// Nodes Start [label="Chevreul's Salt Sample", shape=box, style=filled, fillcolor="#F1F3F4", fontcolor="#202124"]; Split [label="Divide Sample", shape=diamond, style=filled, fillcolor="#FBBC05", fontcolor="#202124"]; Add_HCl [label="Add Dilute HCl", shape=ellipse, style=filled, fillcolor="#4285F4", fontcolor="FFFFFF"]; Add_NH3 [label="Add Aqueous NH3", shape=ellipse, style=filled, fillcolor="#4285F4", fontcolor="FFFFFF"]; Observe_CuCl [label="Observe White Precipitate\n(CuCl)", shape=box, style=filled, fillcolor="#F1F3F4", fontcolor="#202124"]; Observe_Complex [label="Observe Deep Blue Solution\n([Cu(NH3)4]2+)", shape=box, style=filled, fillcolor="#F1F3F4", fontcolor="#202124"]; Conclusion_Cu1 [label="Confirms Cu(I)", shape=note, style=filled, fillcolor="#34A853", fontcolor="FFFFFF"]; Conclusion_Cu2 [label="Confirms Cu(II)", shape=note, style=filled, fillcolor="#34A853", fontcolor="FFFFFF"];

// Edges Start -> Split; Split -> Add_HCl [label="Aliquot 1"]; Split -> Add_NH3 [label="Aliquot 2"]; Add_HCl -> Observe_CuCl; Add_NH3 -> Observe_Complex; Observe_CuCl -> Conclusion_Cu1; Observe_Complex -> Conclusion_Cu2; }
```

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- To cite this document: BenchChem. [A Comprehensive Technical Guide to Cuprous Sulfite and Its Congeners]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b077069#synonyms-for-cuprous-sulfite-e-g-copper-i-sulfite]

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